

Application Notes and Protocols: CYM50179

Stock Solution Preparation

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Compound of Interest

Compound Name: CYM50179

Cat. No.: B560392

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Introduction

CYM50179 is a potent and selective agonist for the Sphingosine-1-Phosphate Receptor 4 (S1P4-R), with an EC₅₀ of 46 nM.^[1] As a member of the G protein-coupled receptor (GPCR) family, S1P4-R is primarily expressed in lymphoid and hematopoietic tissues. Its activation is implicated in various cellular processes, including cell motility, differentiation, and immune responses. These application notes provide detailed protocols for the preparation of **CYM50179** stock solutions and an overview of its signaling pathway.

Quantitative Data Summary

For ease of reference, the key quantitative data for **CYM50179** are summarized in the table below.

Property	Value	Reference
Molecular Weight	441.93 g/mol	[1]
CAS Number	1355026-47-9	[1]
EC50 (S1P4-R)	46 nM	[1]
Solubility (DMSO)	60 mg/mL	[1]
Appearance	Solid	[1]

Experimental Protocols

Materials

- **CYM50179** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM CYM50179 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CYM50179** in DMSO.

- Calculate the required mass of **CYM50179**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 441.93 \text{ g/mol} * 1000 \text{ mg/g} = 4.42 \text{ mg}$

- Weighing **CYM50179**:
 - Carefully weigh out 4.42 mg of **CYM50179** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **CYM50179** powder.
- Ensuring Complete Dissolution:
 - Vortex the solution thoroughly until the **CYM50179** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - For convenience and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Dilution of Stock Solution

To prepare a working solution, the 10 mM stock solution can be further diluted in the appropriate cell culture medium or experimental buffer. For example, to prepare 1 mL of a 10 µM working solution:

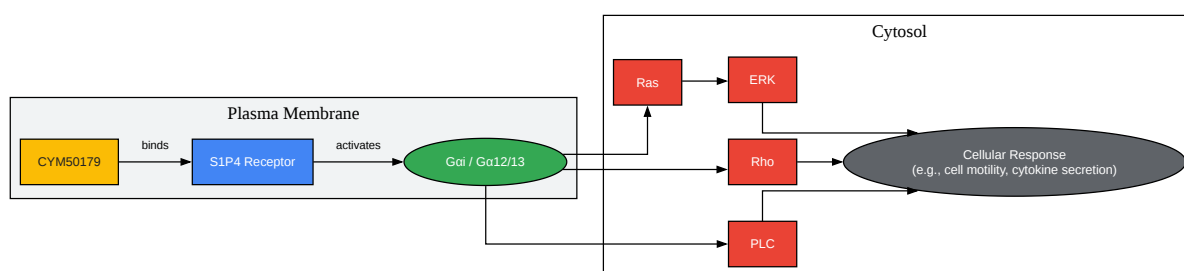
- Take 1 µL of the 10 mM stock solution and add it to 999 µL of the desired buffer or medium.
- Mix thoroughly by gentle pipetting or vortexing.

Note: The final concentration of DMSO in the working solution should be kept low (typically <0.1%) to avoid solvent-induced cellular effects.

Signaling Pathway and Workflow Diagrams

CYM50179-Activated S1P4 Receptor Signaling Pathway

CYM50179 acts as an agonist at the S1P4 receptor, a G protein-coupled receptor. Upon binding, the receptor couples to G α i and G α 12/13 proteins. This initiates downstream signaling cascades, including the activation of the Ras-ERK and Rho pathways, and the stimulation of phospholipase C (PLC), leading to various cellular responses.

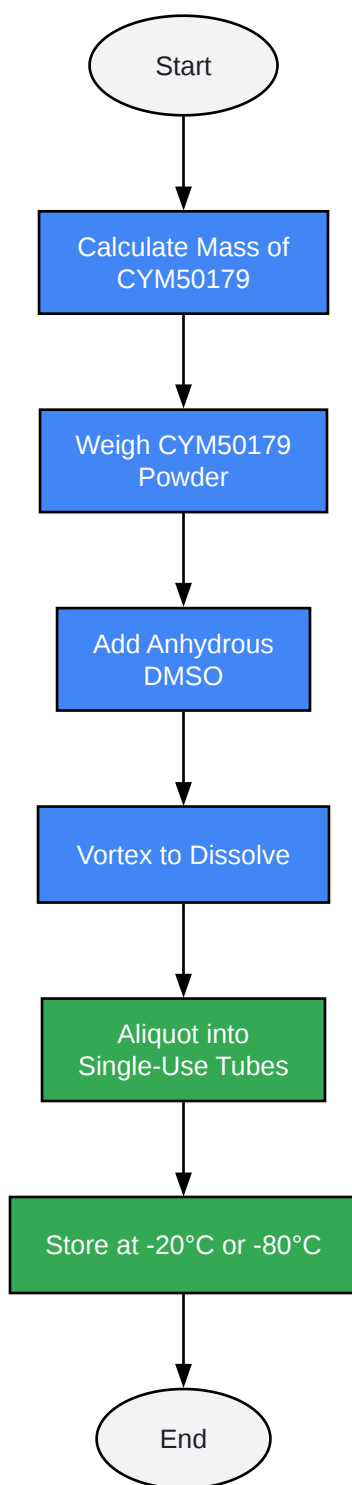


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Caption: **CYM50179** activates the S1P4 receptor, initiating downstream signaling.

Experimental Workflow for CYM50179 Stock Solution Preparation

The following diagram illustrates the key steps for preparing a **CYM50179** stock solution.



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Caption: Workflow for preparing a **CYM50179** stock solution.

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References

- 1. researchgate.net [researchgate.net]
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